

L-Leucine benzyl ester p-toluenesulfonate chemical properties and structure

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Compound of Interest

Compound Name: *L-Leucine benzyl ester p-toluenesulfonate*

Cat. No.: B555005

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L-Leucine Benzyl Ester p-Toluenesulfonate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the chemical properties, structure, and synthesis of **L-Leucine benzyl ester p-toluenesulfonate**. This compound serves as a crucial building block in peptide synthesis and various other applications within pharmaceutical and chemical research.

Core Chemical Properties

L-Leucine benzyl ester p-toluenesulfonate is a white to off-white crystalline powder.^[1] It is a salt composed of the benzyl ester of the amino acid L-leucine and the p-toluenesulfonate anion. This salt form enhances the stability and handling of the L-leucine benzyl ester. Key quantitative properties are summarized in the table below for easy reference.

Property	Value	Source(s)
Molecular Formula	C ₂₀ H ₂₇ NO ₅ S	[2][3]
Molecular Weight	393.5 g/mol	[2][3]
Melting Point	153-160 °C	[3]
Boiling Point	302.5 °C at 760 mmHg	[3]
Flash Point	157.6 °C	[3]
Solubility	Soluble in Methanol	[3]
Storage Temperature	2-8°C	[3]
CAS Number	1738-77-8	[3][4]

Chemical Structure

The structure of **L-Leucine benzyl ester p-toluenesulfonate** consists of three main components: the L-leucine core, a benzyl ester protecting group on the carboxylic acid functionality, and a p-toluenesulfonate counter-ion associated with the protonated amino group.

IUPAC Name: benzyl (2S)-2-amino-4-methylpentanoate;4-methylbenzenesulfonic acid[2]

SMILES: CC1=CC=C(C=C1)S(=O)(=O)O.CC(C)C--INVALID-LINK--N[2]

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